

Application Notes and Protocols for SARS-CoV-2 Laboratory Research

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Compound of Interest

Compound Name: SARS-CoV-2-IN-40

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Introduction

Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2), the causative agent of COVID-19, has been the subject of intensive global research.[1] Understanding the molecular and cellular mechanisms of SARS-CoV-2 infection is paramount for the development of effective therapeutics and vaccines. These application notes provide an overview of key signaling pathways affected by SARS-CoV-2 and detailed protocols for essential laboratory techniques used to study the virus.

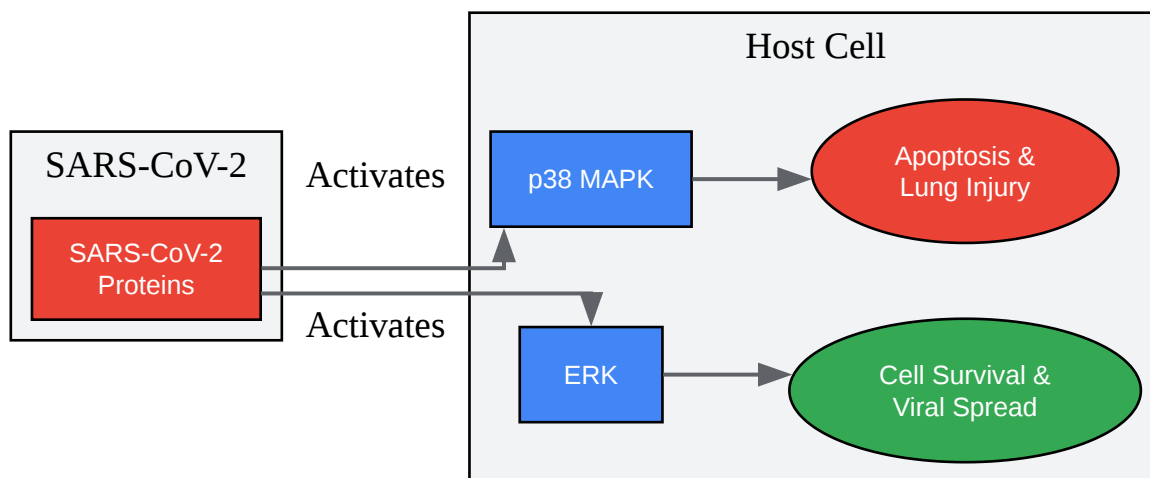
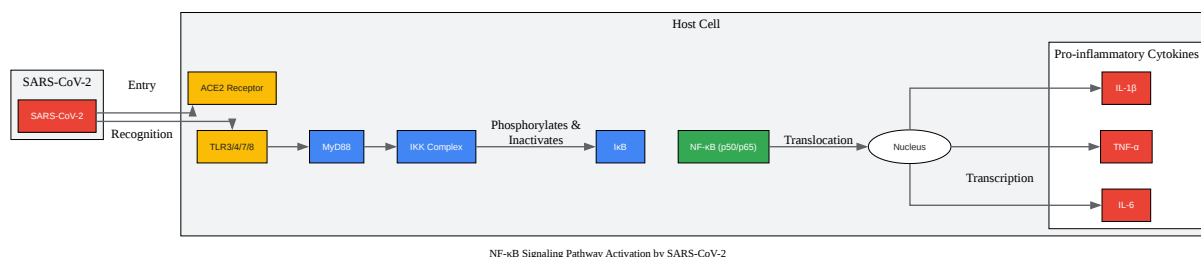
Key Signaling Pathways in SARS-CoV-2 Infection

SARS-CoV-2 infection triggers a complex interplay of host cellular signaling pathways, many of which are implicated in the viral life cycle and the host's inflammatory response.

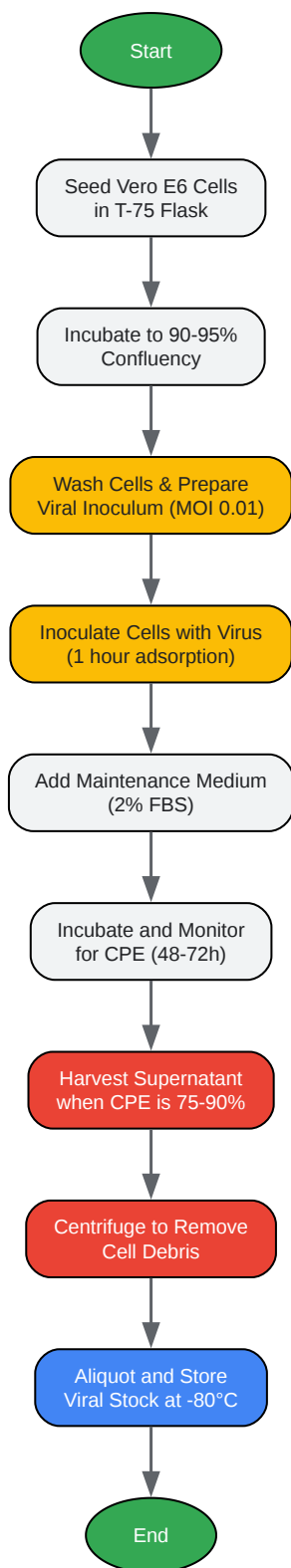
NF-κB Signaling Pathway

The Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF-κB) signaling pathway is a central mediator of the inflammatory response to viral infections.[2] SARS-CoV-2 entry into host cells, often facilitated by the ACE2 receptor and TMPRSS2 protease, can activate the NF-

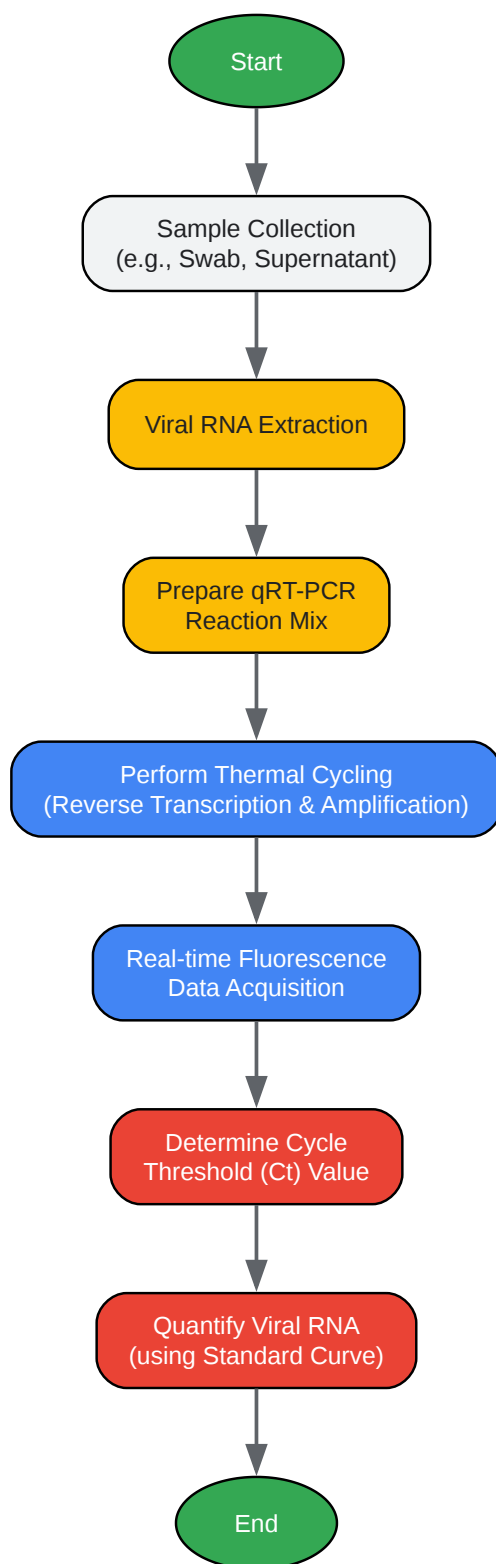
κB pathway through Toll-like receptors (TLRs) such as TLR3, TLR4, and TLR7/8.[2] This activation leads to the production of pro-inflammatory cytokines like IL-6, TNF-α, and IL-1β, which can contribute to the "cytokine storm" observed in severe COVID-19 cases.[2]



MAPK Signaling Pathway Modulation by SARS-CoV-2



Workflow for SARS-CoV-2 Propagation



Workflow for qRT-PCR Detection of SARS-CoV-2 RNA

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References

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- 2. premierscience.com [premierscience.com]
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